

Application Notes and Protocols for Studying Bacterial Cell Wall Synthesis with Fosfomycin

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Compound of Interest

Compound Name: JPD447

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Introduction

Fosfomycin is a broad-spectrum antibiotic that represents a valuable tool for studying the essential pathway of bacterial cell wall biosynthesis. Its unique mechanism of action, targeting the initial committed step of peptidoglycan (PG) synthesis, provides a specific and potent means to investigate this fundamental bacterial process. These application notes provide detailed protocols for utilizing fosfomycin to probe cell wall synthesis, assess bacterial susceptibility, and characterize its inhibitory effects.

Fosfomycin exerts its bactericidal activity by irreversibly inhibiting the enzyme UDP-N-acetylglucosamine enolpyruvyl transferase (MurA).[1][2] MurA catalyzes the transfer of enolpyruvate from phosphoenolpyruvate (PEP) to UDP-N-acetylglucosamine (UDP-GlcNAc), a crucial step in the formation of UDP-N-acetylmuramic acid (UDP-MurNAc), the precursor for the peptidoglycan backbone.[2] By forming a covalent bond with a cysteine residue in the active site of MurA, fosfomycin effectively blocks the production of peptidoglycan building blocks, leading to a weakened cell wall and eventual cell lysis.[1]

Quantitative Data: Minimum Inhibitory Concentrations (MIC) of Fosfomycin

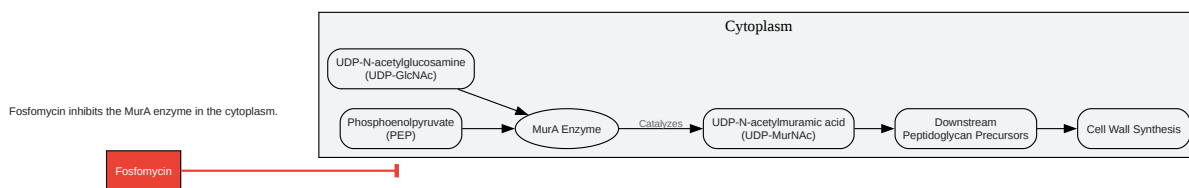
The following tables summarize the in vitro activity of fosfomycin against common Gram-negative and Gram-positive bacteria. MIC values are a critical measure of the potency of an antimicrobial agent.

Gram-Negative Bacteria	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Escherichia coli	4	32	
Escherichia coli (Urinary Tract Infection Isolates)	4	96	
Pseudomonas aeruginosa	32	128	

Gram-Positive Bacteria	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Staphylococcus aureus (including MRSA)	0.5	1	

Signaling Pathways and Experimental Workflows

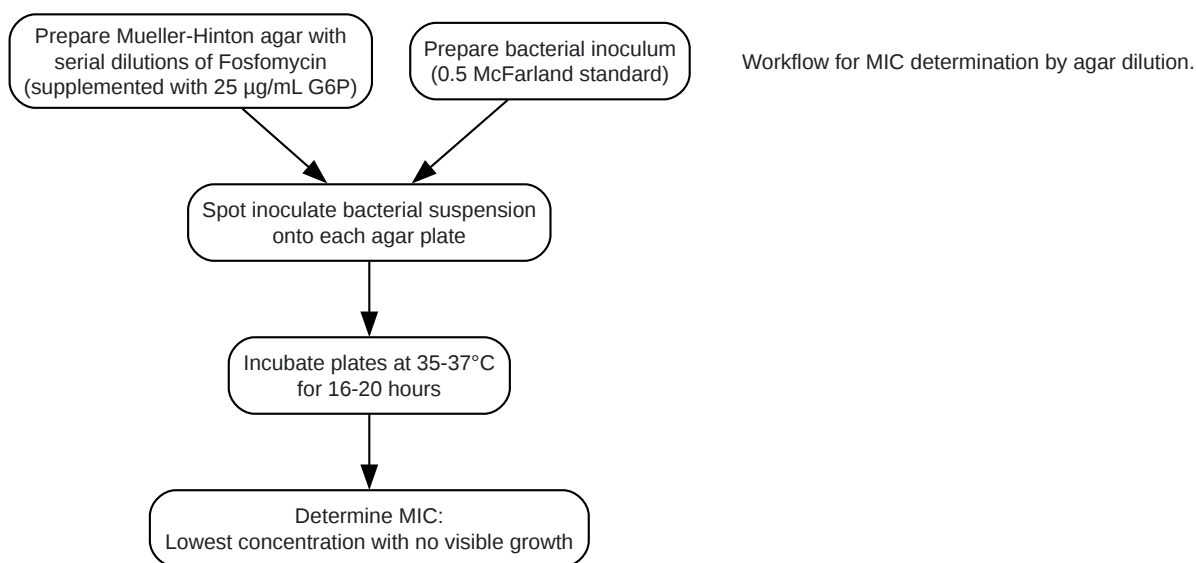
Fosfomycin's Mechanism of Action: Inhibition of Peptidoglycan Synthesis



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Caption: Fosfomycin's inhibition of the MurA enzyme.

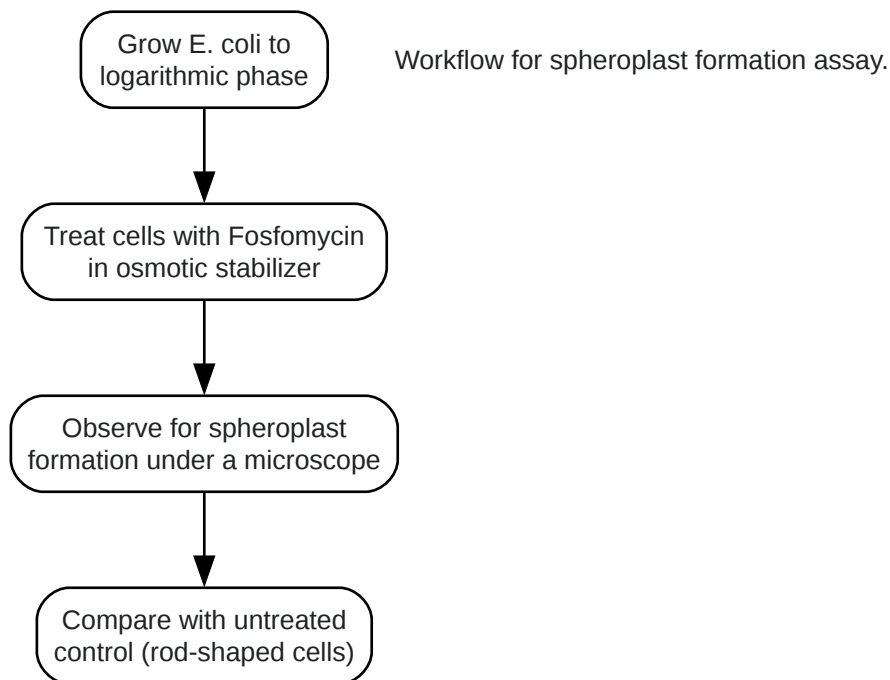
Experimental Workflow: Determining Fosfomycin MIC by Agar Dilution



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Caption: Workflow for MIC determination.

Experimental Workflow: Spheroplast Formation Assay



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References

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- 2. Peptidoglycan: Structure, Synthesis, and Regulation - PMC [pmc.ncbi.nlm.nih.gov]
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